

troubleshooting KU-60019 solubility issues in aqueous solutions

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Compound of Interest

Compound Name: KU-60019

Cat. No.: B7881776

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Technical Support Center: KU-60019

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with the ATM kinase inhibitor, **KU-60019**.

Frequently Asked Questions (FAQs)

Q1: What is **KU-60019** and what is its primary mechanism of action?

KU-60019 is a potent and highly selective second-generation inhibitor of the Ataxia-Telangiectasia Mutated (ATM) kinase, with an IC₅₀ of 6.3 nM.^{[1][2]} It is significantly more selective for ATM compared to other kinases like DNA-PK and ATR.^{[1][2][3]} Its primary mechanism of action is to block the ATM-mediated DNA damage response (DDR), which can sensitize cancer cells to radiation and certain chemotherapies.^{[4][5][6]} **KU-60019** has been shown to inhibit the phosphorylation of key ATM targets such as p53, CHK2, and H2AX.^{[1][4]}

Q2: In which solvents is **KU-60019** soluble?

KU-60019 is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.^[7] It is generally considered insoluble in water.^{[8][9]} For aqueous-based cellular assays, it is common practice to first dissolve the compound in DMSO to create a concentrated stock solution, which is then further diluted in the aqueous experimental medium.

Q3: What is the recommended storage condition for **KU-60019** stock solutions?

Stock solutions of **KU-60019** should be aliquoted and stored at -20°C.[3][8] Some sources suggest that solutions are stable for up to 3 months at this temperature.[3] To avoid repeated freeze-thaw cycles, which can lead to compound degradation and precipitation, it is advisable to prepare single-use aliquots.[2][9]

Troubleshooting Guide: Solubility Issues

Problem: My **KU-60019** precipitated out of solution after dilution into my aqueous cell culture medium.

This is a common issue when diluting a DMSO-solubilized compound into an aqueous buffer or medium. The significant change in solvent polarity can cause the compound to crash out of solution.

Possible Causes and Solutions:

- Final DMSO Concentration is Too Low: The final concentration of DMSO in your aqueous solution may be insufficient to keep **KU-60019** dissolved.
 - Recommendation: Ensure the final DMSO concentration in your cell culture medium is at an acceptable level that maintains solubility without causing cellular toxicity. While the optimal concentration can be cell-line dependent, many protocols aim for a final DMSO concentration of 0.1% to 0.5%.[9]
- Concentration of **KU-60019** is Too High: The final concentration of **KU-60019** in the aqueous medium may exceed its solubility limit under those conditions.
 - Recommendation: Try working with a lower final concentration of **KU-60019**. For many in vitro applications, effective concentrations are in the low micromolar range (e.g., 1-10 µM). [1][4]
- Improper Dilution Technique: The method of dilution can significantly impact solubility.
 - Recommendation: Add the DMSO stock solution to your aqueous medium drop-wise while vortexing or gently mixing. Avoid adding the aqueous solution directly to the DMSO stock.

This gradual addition helps to prevent localized high concentrations of the compound that can lead to precipitation.

- Temperature of the Aqueous Medium: The temperature of your cell culture medium or buffer at the time of dilution can affect solubility.
 - Recommendation: WARM the aqueous medium to 37°C before adding the **KU-60019** stock solution. Some protocols suggest warming the compound in a 37°C water bath for about 10 minutes to aid dissolution.[8]

Problem: I am observing crystals or precipitate in my stock solution of **KU-60019** in DMSO.

Possible Causes and Solutions:

- Moisture in DMSO: DMSO is hygroscopic and can absorb moisture from the air. The presence of water can significantly reduce the solubility of **KU-60019**. [1]
 - Recommendation: Use fresh, anhydrous, high-quality DMSO for preparing your stock solutions.[1] Store DMSO properly, tightly sealed, and in a dry environment.
- Stock Solution Stored Improperly: Repeated freeze-thaw cycles can lead to precipitation.
 - Recommendation: Aliquot your stock solution into single-use vials to avoid repeated temperature fluctuations.[2][9]
- Incomplete Initial Dissolution: The compound may not have been fully dissolved initially.
 - Recommendation: To ensure complete dissolution, you can warm the solution at 37°C for 10 minutes and/or sonicate it for a short period.[8]

Quantitative Data Summary

Solvent	Reported Solubility
DMSO	≥27.4 mg/mL[8][9], 50 mg/mL[7][10], 100 mg/mL[1], up to 100 mM
Ethanol	≥51.2 mg/mL[9], 50 mg/mL[7], up to 100 mM
DMF	20 mg/mL[7]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[7]
Water	Insoluble[8][11]

Experimental Protocols

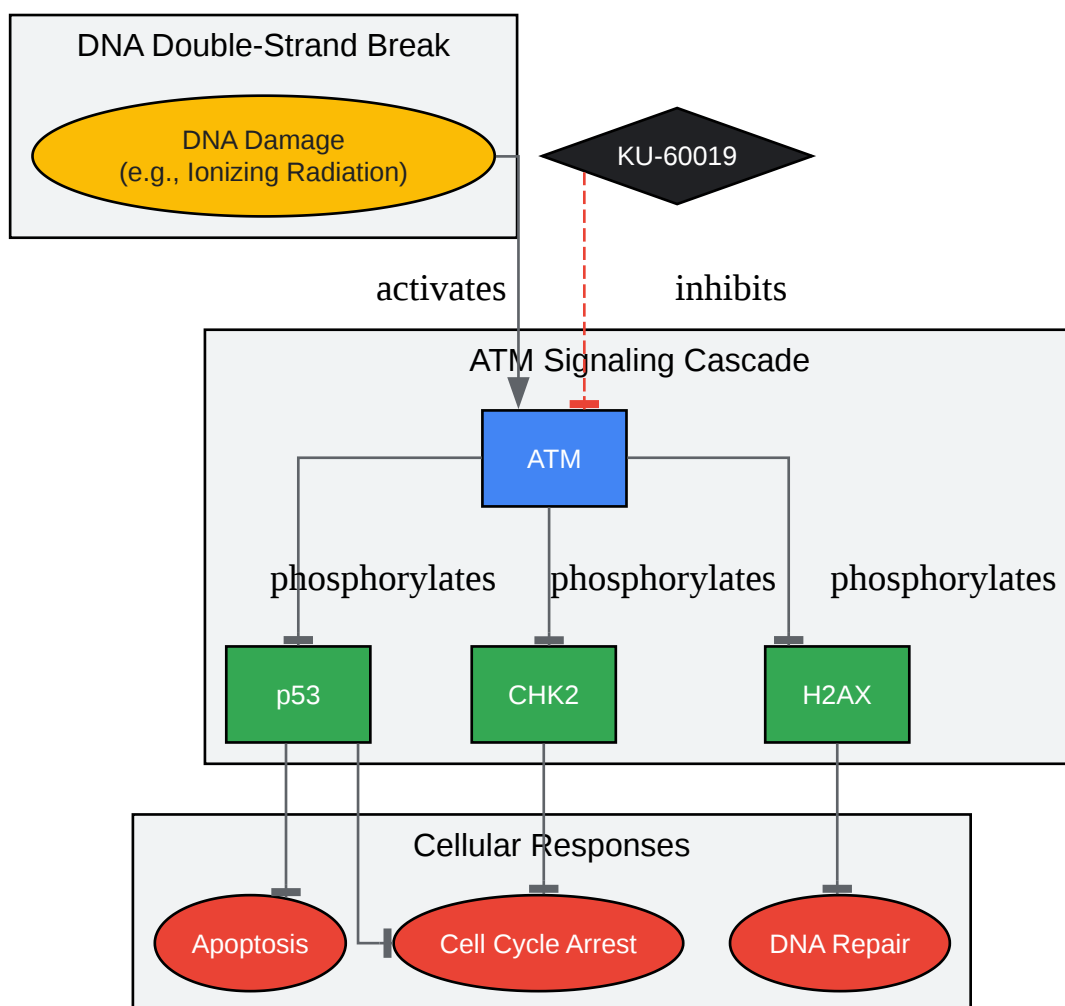
Protocol 1: Preparation of a 10 mM **KU-60019** Stock Solution in DMSO

- Materials:
 - KU-60019** powder
 - Anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - Calculate the required mass of **KU-60019** for your desired volume of 10 mM stock solution (Molecular Weight: ~547.67 g/mol).
 - Weigh the **KU-60019** powder in a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to the tube.
 - To aid dissolution, gently vortex the tube and/or warm it at 37°C for 10-15 minutes. Sonication can also be used if necessary.[8]
 - Visually inspect the solution to ensure there is no visible precipitate.
 - Aliquot the stock solution into single-use, sterile tubes and store at -20°C.

Protocol 2: Dilution of **KU-60019** into Aqueous Cell Culture Medium

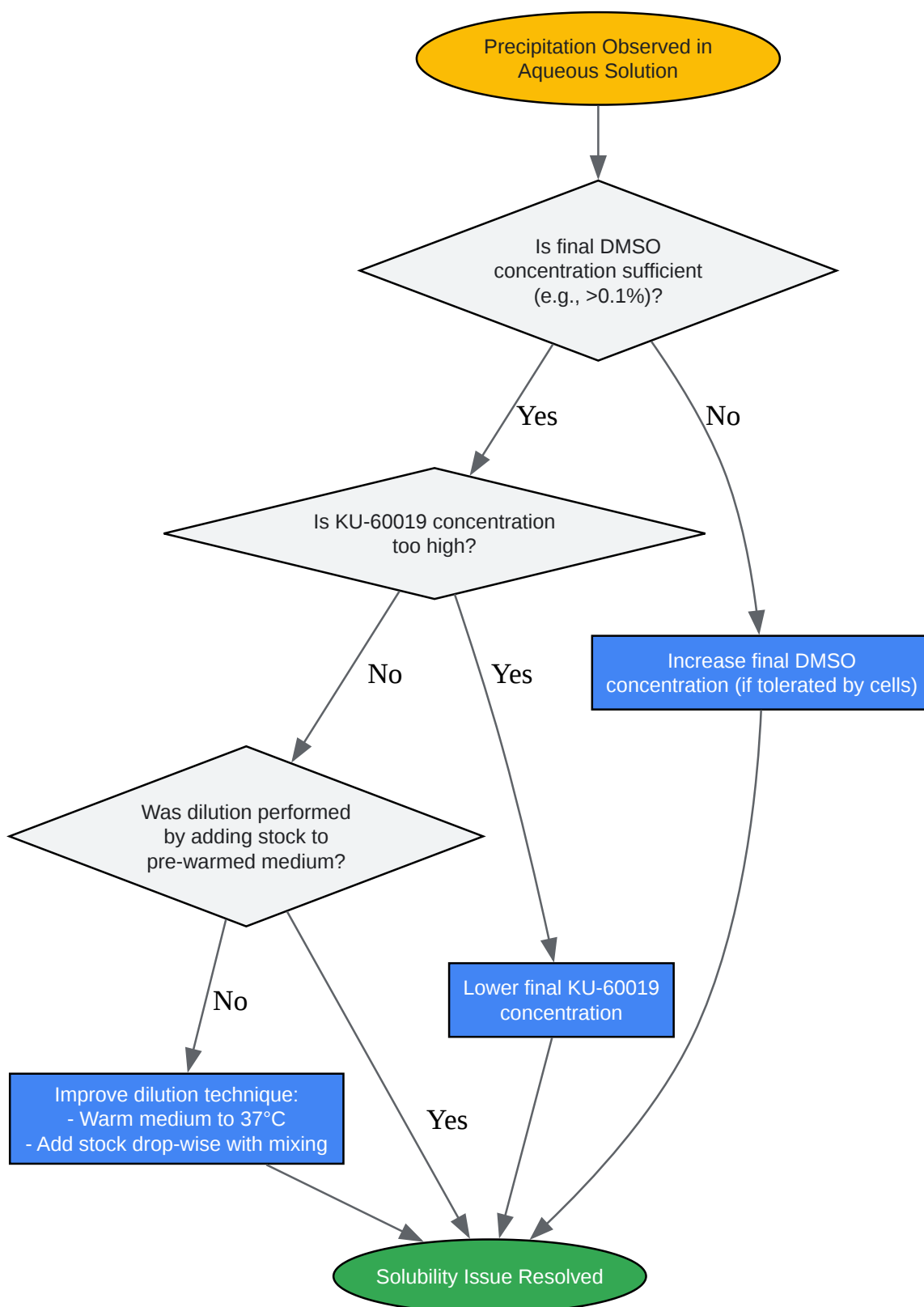
- Materials:
 - 10 mM **KU-60019** stock solution in DMSO
 - Pre-warmed (37°C) cell culture medium
- Procedure:
 - Determine the final concentration of **KU-60019** needed for your experiment.
 - Calculate the volume of the 10 mM stock solution required.
 - While gently swirling the pre-warmed cell culture medium, add the calculated volume of the **KU-60019** stock solution drop-by-drop.
 - Ensure the final concentration of DMSO is non-toxic to your cells (typically $\leq 0.5\%$).[\[9\]](#)
 - Use the freshly prepared medium containing **KU-60019** for your experiment immediately.

Visualizations



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Caption: Simplified signaling pathway of ATM kinase and the inhibitory action of **KU-60019**.



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Caption: Troubleshooting workflow for **KU-60019** precipitation in aqueous solutions.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. ATM Inhibitor, KU 60019 - CAS 925701-46-8 - Calbiochem | 531978 [merckmillipore.com]
- 4. Improved ATM kinase inhibitor KU-60019 radiosensitizes glioma cells, compromises insulin, AKT and ERK prosurvival signaling, and inhibits migration and invasion - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Improved ataxia telangiectasia mutated kinase inhibitor KU60019 provides a promising treatment strategy for non-invasive breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. aacrjournals.org [aacrjournals.org]
- 7. caymanchem.com [caymanchem.com]
- 8. apexbt.com [apexbt.com]
- 9. aktpathway.com [aktpathway.com]
- 10. KU60019 | ATM/ATR | TargetMol [targetmol.com]
- 11. medkoo.com [medkoo.com]
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